

Technical Characterization & Synthesis Guide: 2,5-Difluorobenzal Fluoride[1]

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 2-(Difluoromethyl)-1,4-difluorobenzene

CAS No.: 195886-79-4

Cat. No.: B1391521

[Get Quote](#)

Executive Summary

2,5-Difluorobenzal fluoride (IUPAC: 1-(difluoromethyl)-2,5-difluorobenzene) represents a critical pharmacophore in modern medicinal chemistry.[1] As a lipophilic bioisostere of alcohols and thiols, the difluoromethyl (

) moiety offers a unique combination of hydrogen bond donor capability and metabolic stability. [1][2][3] This guide provides a rigorous technical framework for the synthesis, purification, and spectroscopic validation of this compound, moving beyond generic descriptions to address specific experimental challenges such as volatility and fluorine-proton coupling dynamics.[1]

Chemical Identity & Physicochemical Profile[1][3][4][5][6][7][8][9][10]

Before initiating synthesis, accurate identification of the target and its precursors is essential to avoid regioisomeric confusion (e.g., distinguishing from 3,5-difluoro analogs).[1]

Property	Data	Notes
IUPAC Name	1-(difluoromethyl)-2,5-difluorobenzene	Often referred to as -tetrafluorotoluene.[1]
CAS Number	395-43-7 (Generic for isomer class)	Verify specific batch CoA.[1]
Molecular Formula		
Molecular Weight	164.10 g/mol	
Physical State	Colorless Liquid	
Boiling Point	(Est.)[1]	Slightly lower than corresponding benzotrifluoride.
Lipophilicity ()		Enhanced membrane permeability vs. aldehyde precursor.[1]

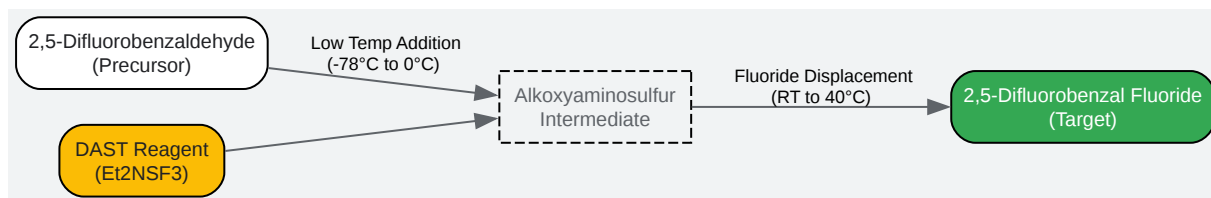
Synthetic Pathway & Process Optimization

The most robust route to 2,5-difluorobenzal fluoride is the deoxofluorination of 2,5-difluorobenzaldehyde.[1] While sulfur tetrafluoride (

) is used industrially, laboratory-scale synthesis prioritizes DAST (Diethylaminosulfur trifluoride) or Deoxo-Fluor due to manageable handling requirements, despite their thermal sensitivity.[1]

Reaction Mechanism & Workflow

The conversion proceeds via a nucleophilic substitution mechanism where the carbonyl oxygen is activated by the sulfur center of DAST, followed by fluoride displacement.



[Click to download full resolution via product page](#)

Figure 1: Deoxofluorination workflow. The critical control point is the low-temperature addition to prevent explosive decomposition of the DAST reagent.

Validated Experimental Protocol (Batch Mode)

Safety Prerequisite: DAST liberates HF upon contact with moisture.[1] All glassware must be flame-dried. Perform strictly in a fume hood.

- Preparation: Charge a flame-dried round-bottom flask with 2,5-difluorobenzaldehyde (1.0 eq) and anhydrous DCM (concentration).
- Cooling: Cool the solution to -78 °C (dry ice/acetone bath).
- Addition: Add DAST (1.5 eq) dropwise via syringe. Note: Exothermic reaction.[4] Maintain internal temperature below -50 °C.
- Reaction: Allow the mixture to warm to 0 °C over 2 hours, then stir at Room Temperature (RT) overnight. Monitor by TLC (conversion of polar aldehyde to non-polar fluoride).[1]
- Quenching (CRITICAL): Cool back to 0 °C. Quench by slow addition of saturated . Warning: Vigorous evolution.[1]
- Extraction: Extract with DCM (). Wash combined organics with brine, dry over , and concentrate.[1]
- Purification: Flash chromatography (100% Hexanes or 95:5 Hexane/EtOAc). The product is non-polar and elutes early.

Spectroscopic Characterization

The definitive proof of structure for gem-difluorides lies in the unique coupling patterns observed in NMR.

Nuclear Magnetic Resonance (NMR) Analysis

The

group exhibits a characteristic geminal coupling (

) that is unmistakable.[\[1\]](#)

NMR (Proton)

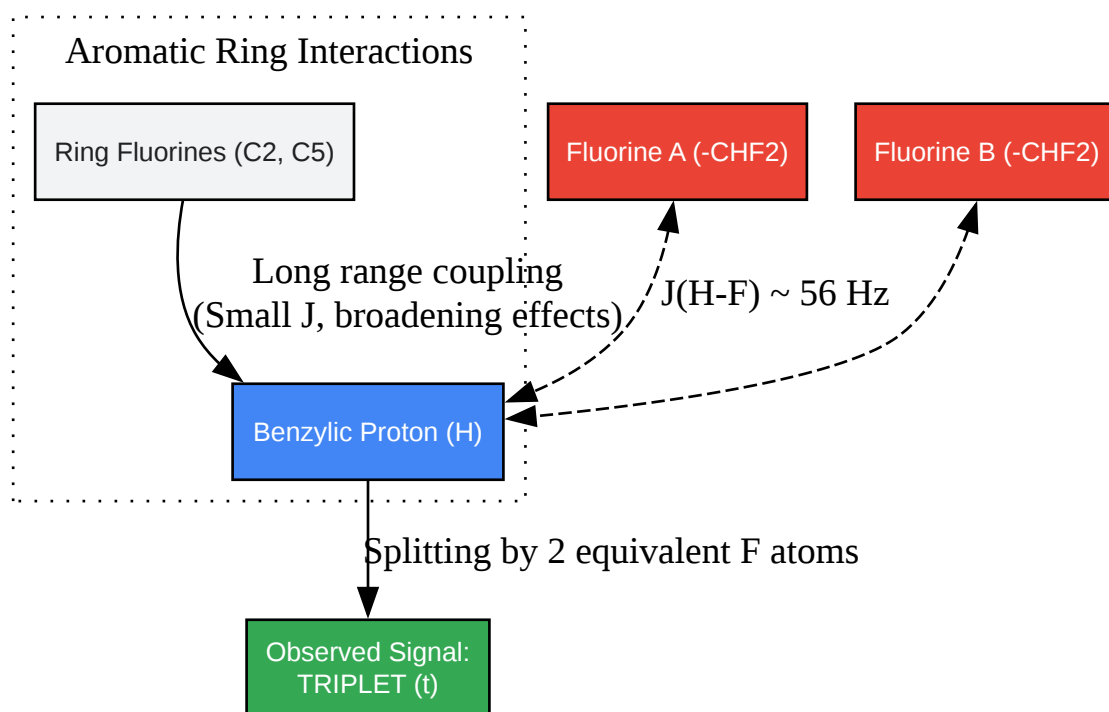
- The Signature Signal: Look for a Triplet (t) centered between 6.5 -- 7.0 ppm.[\[1\]](#)
- Coupling Constant: The splitting is caused by the two equivalent fluorine atoms on the same carbon.

[\[1\]](#)

- Aromatic Region: 6.9 -- 7.5 ppm (Multiplets due to H-H and H-F ring coupling).[\[1\]](#)

NMR (Fluorine)

- The Benzal Fluorides: A Doublet (d) appearing around -110 to -125 ppm.[\[1\]](#)
 - Coupling Constant: Matches the proton spectrum (
- [\[1\]](#)
- Ring Fluorines: Two distinct signals (multiplets) in the range of -115 to -140 ppm, depending on the specific shielding of the 2,5-positions.[\[1\]](#)



[Click to download full resolution via product page](#)

Figure 2:NMR Splitting Logic. The benzylic proton is split into a triplet by the two geminal fluorines. Long-range coupling to ring fluorines may cause further fine splitting or line broadening.

Mass Spectrometry (GC-MS)[1]

- Molecular Ion:

(
).[1]

- Fragmentation: Loss of F (

) and loss of

(

) are common fragmentation pathways.[1]

Handling, Stability & Safety

Thermal Instability of Reagents

DAST is thermally unstable. Never heat neat DAST above 50 °C. For larger scale (>10g), consider using XtalFluor-E or flow chemistry setups to minimize the active inventory of hazardous intermediates [1].[\[1\]](#)

HF Generation

The hydrolysis of the

group is slow, but the reagents (DAST) generate HF instantly upon contact with moisture.[\[1\]](#)

- Protocol: Keep Calcium Gluconate gel accessible in the lab.
- Waste: Quenched reaction mixtures contain fluoride ions; dispose of according to halogenated waste protocols.

Applications in Drug Design[\[2\]](#)[\[3\]](#)[\[11\]](#)[\[12\]](#)

The 2,5-difluorobenzal fluoride motif is not merely a structural curiosity; it is a functional tool in Lead Optimization.[\[3\]](#)

- Bioisosterism: The
group acts as a lipophilic bioisostere for hydroxyl (
) and thiol (
) groups.[\[1\]](#) It functions as a hydrogen bond donor (via the polarized C-H bond) but lacks the rapid metabolic conjugation (glucuronidation) liability of alcohols [\[2\]](#).[\[1\]](#)
- Metabolic Blocking: Substitution at the benzylic position prevents P450-mediated oxidation, extending the half-life (
) of the drug candidate.[\[1\]](#)
- Conformational Locking: The intramolecular hydrogen bonding (C-H

F or C-H

O) can lock the phenyl ring into specific conformations, improving binding affinity to target proteins [3].^[1]

References

- Baxendale, I. R., et al.^[1] "The Use of Diethylaminosulfur Trifluoride (DAST) for Fluorination in a Continuous-Flow Microreactor." Journal of Flow Chemistry, 2013.^[1]
- Meanwell, N. A.^[1] "Fluorine and Fluorinated Motifs in the Design and Application of Bioisosteres for Drug Design." Journal of Medicinal Chemistry, 2018.^[1] ²^[1]^[5]^[6]^[7]
- Erickson, J. A., & McLoughlin, J. I.^[1] "Hydrogen Bond Donor Properties of the Difluoromethyl Group." Journal of Organic Chemistry, 1995.^[1] ⁶
- Lal, G. S., et al. "Bis(2-methoxyethyl)aminosulfur trifluoride: a new broad-spectrum deoxofluorinating agent for converting alcohols, aldehydes, and ketones to fluorides."^[1] Journal of Organic Chemistry, 1999.^[1] ⁸

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. [rsc.org](https://www.rsc.org) [[rsc.org](https://www.rsc.org)]
- 2. Facile Entry to Pharmaceutically Important 3-Difluoromethyl-Quinoxalin-2-Ones Enabled by Visible-Light-Driven Difluoromethylation of Quinoxalin-2-Ones - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 3. [alfa-chemistry.com](https://www.alfa-chemistry.com) [[alfa-chemistry.com](https://www.alfa-chemistry.com)]
- 4. [orgsyn.org](https://www.orgsyn.org) [[orgsyn.org](https://www.orgsyn.org)]
- 5. [researchgate.net](https://www.researchgate.net) [[researchgate.net](https://www.researchgate.net)]
- 6. CF₂H: a fascinating group for application in drug development enabling modulation of many molecular properties - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]

- 7. hbs.bishopmuseum.org [hbs.bishopmuseum.org]
- 8. pubs.acs.org [pubs.acs.org]
- To cite this document: BenchChem. [Technical Characterization & Synthesis Guide: 2,5-Difluorobenzal Fluoride[1]]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1391521/docs#technical-characterization-synthesis-guide-2-5-difluorobenzal-fluoride-1>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)